

# "1-Bromo-3-(2-bromoethyl)benzene" physical and chemical properties

Author: BenchChem Technical Support Team. Date: January 2026

## Compound of Interest

Compound Name: **1-Bromo-3-(2-bromoethyl)benzene**

Cat. No.: **B1315802**

[Get Quote](#)

## An In-depth Technical Guide to 1-Bromo-3-(2-bromoethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Bromo-3-(2-bromoethyl)benzene**, a halogenated aromatic compound with potential applications in organic synthesis and drug discovery. This document details its synthesis, reactivity, and key characteristics to support its use in research and development.

## Physical and Chemical Properties

**1-Bromo-3-(2-bromoethyl)benzene** is a disubstituted benzene derivative with the chemical formula  $C_8H_8Br_2$ . Its structure features a bromine atom and a 2-bromoethyl group attached to the benzene ring at the meta position.

Table 1: Physical and Chemical Properties of **1-Bromo-3-(2-bromoethyl)benzene**

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub>	--INVALID-LINK--
Molecular Weight	263.96 g/mol	--INVALID-LINK--
CAS Number	40422-70-6	--INVALID-LINK--
IUPAC Name	1-Bromo-3-(2-bromoethyl)benzene	--INVALID-LINK--
Boiling Point	77-78 °C at 0.1 mmHg	--INVALID-LINK--
Density	1.725 g/mL at 25 °C	--INVALID-LINK--
Refractive Index (n <sub>20/D</sub> )	1.595	--INVALID-LINK--
Canonical SMILES	C1=CC(=CC(=C1)Br)CCBr	--INVALID-LINK--
InChI Key	ZDWCLHJHUMKCQS-UHFFFAOYSA-N	--INVALID-LINK--

## Synthesis

A plausible and efficient synthetic route to **1-Bromo-3-(2-bromoethyl)benzene** involves a two-step process starting from bromobenzene. The first step is a Friedel-Crafts acylation to introduce an acetyl group, followed by a reduction to form the ethyl side chain, yielding 1-bromo-3-ethylbenzene. The second step is a selective benzylic bromination of the ethyl group.



### Synthesis of 1-Bromo-3-ethylbenzene

Friedel-Crafts Acylation  
of Bromobenzene

Clemmensen Reduction  
of 3-Bromoacetophenone

### Synthesis of 1-Bromo-3-(2-bromoethyl)benzene

Benzyllic Bromination  
of 1-Bromo-3-ethylbenzene

Purification

Workup and Distillation

### 1-Bromo-3-(2-bromoethyl)benzene

Nu<sup>-</sup>

Base

Pd catalyst, etc.

#### Potential Reactions

Nucleophilic Substitution  
(at ethyl group)

Elimination  
(forms styrene derivative)

Cross-Coupling  
(at aromatic ring)

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. ["1-Bromo-3-(2-bromoethyl)benzene" physical and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1315802#1-bromo-3-2-bromoethyl-benzene-physical-and-chemical-properties>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)